

# An In-depth Technical Guide to the Safety and Handling of Veratrole-d4

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## Compound of Interest

Compound Name: Veratrole-d4

Cat. No.: B593016

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Disclaimer: This guide has been compiled based on the Safety Data Sheet (SDS) for Veratrole (CAS No. 91-16-7). **Veratrole-d4** is the deuterated form of Veratrole. While the isotopic labeling is not expected to significantly alter the chemical's hazardous properties, this information should be used as a close approximation. Always refer to the specific SDS provided by the manufacturer for **Veratrole-d4**.

This document provides a comprehensive overview of the safety data and handling precautions for **Veratrole-d4**, intended for researchers, scientists, and professionals in drug development.

## Hazard Identification and Classification


Veratrole is classified as a combustible liquid and is harmful if swallowed<sup>[1]</sup>. It can also cause skin irritation.

## GHS Classification

The Globally Harmonized System (GHS) classification for Veratrole is summarized below.

Classification	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid[1]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Skin Irritation	2	H315: Causes skin irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[3]
Acute Toxicity, Dermal	4	Harmful in contact with skin

## GHS Label Elements

Pictogram	Signal Word	Hazard Statements
	Warning	H227: Combustible liquid[1] H302: Harmful if swallowed[1][2] H315: Causes skin irritation H332: Harmful if inhaled[3] Harmful in contact with skin

## Physical and Chemical Properties

The physical and chemical properties of Veratrole are detailed in the following table. These values are expected to be very similar for **Veratrole-d4**.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub> [3]
Molecular Weight	138.17 g/mol [3]
Appearance	Colorless to white liquid[3][4][5]
Odor	Odorless[3][5]
Melting Point	15 °C (59 °F)[3]
Boiling Point	206 - 207 °C (402.8 - 404.6 °F)[3]
Flash Point	86 °C (187 °F)
Density	1.084 g/cm <sup>3</sup>
Water Solubility	Insoluble[5]

## Handling and Storage

Proper handling and storage procedures are crucial to ensure safety when working with **Veratrole-d4**.

## Precautions for Safe Handling

- Engineering Controls: Use in a well-ventilated area. Provide sufficient air exchange and/or exhaust in work rooms[4].
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or goggles[6].
  - Skin Protection: Wear protective gloves and a lab coat. Gloves must be inspected prior to use[1][6].
  - Respiratory Protection: If ventilation is inadequate, use a suitable respirator[2].
- Hygiene Measures: Wash hands thoroughly after handling[1][7]. Do not eat, drink, or smoke when using this product[1][2][7].

## Conditions for Safe Storage

- Store in a tightly closed container in a dry and well-ventilated place[4].
- Keep away from heat, sparks, open flames, and hot surfaces[1][4].
- Store at room temperature in the original container[4].

## Emergency Procedures

### First-Aid Measures

Exposure	First-Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth[1][6][7]. Do NOT induce vomiting[6].
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician[6].
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[7].

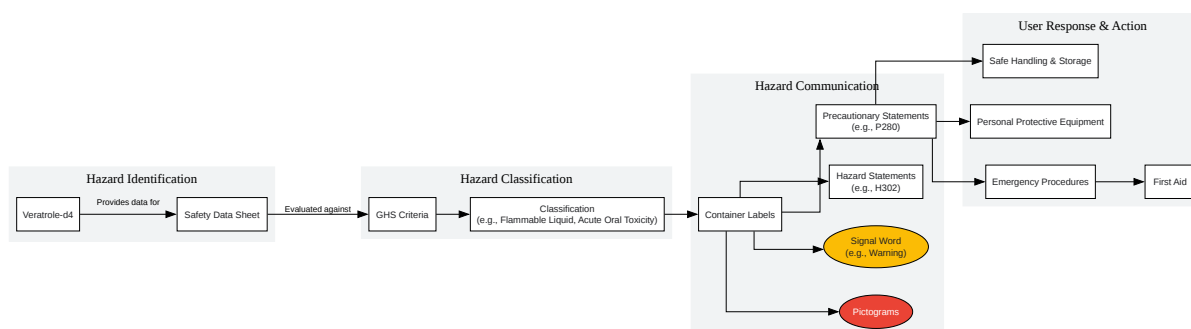
### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[4][6][7].
- Unsuitable Extinguishing Media: Do not use a heavy water stream[7].
- Specific Hazards: Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating[1].

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary[6].

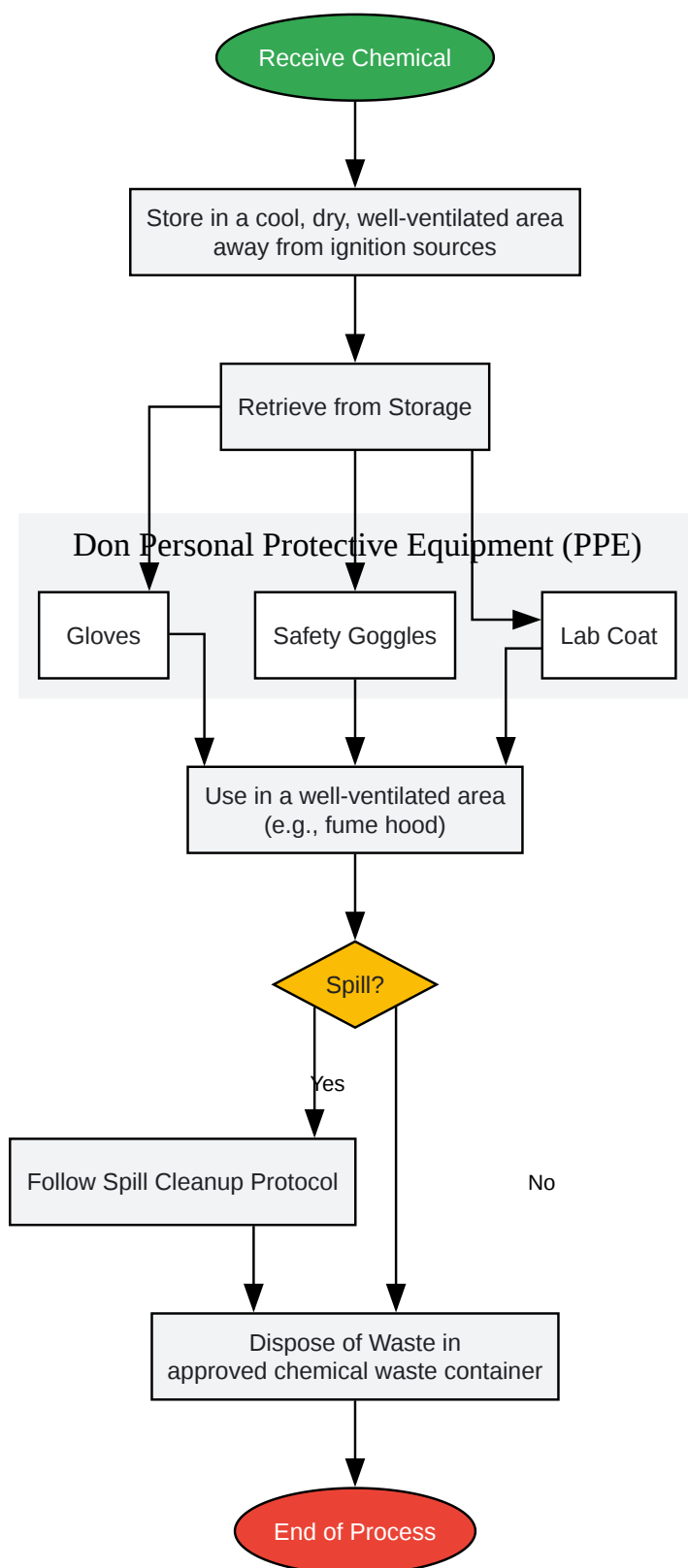
## Experimental Protocols and Workflows

While specific experimental protocols for determining the safety data of **Veratrole-d4** are proprietary to the manufacturers, the following diagrams illustrate the general workflows for hazard communication and safe chemical handling.



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Caption: GHS Hazard Communication Workflow for **Veratrole-d4**.



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Caption: General Laboratory Handling Workflow for **Veratrole-d4**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Veratrole-d4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b593016#veratrole-d4-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b593016#veratrole-d4-safety-data-sheet-and-handling-precautions)

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